

Technical Guide: Physicochemical Properties of Aminophenylacetamide Isomers

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Compound of Interest

Compound Name: 2-(3-Aminophenyl)acetamide

Cat. No.: B136893

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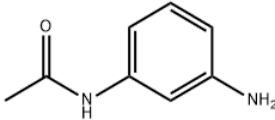
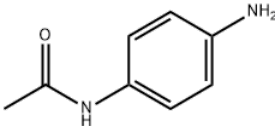
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the melting point of aminophenylacetamide isomers, with a primary focus on "**2-(3-Aminophenyl)acetamide**." Due to the limited availability of experimental data for this specific isomer, this guide also presents comparative data for its common isomers, N-(3-aminophenyl)acetamide and N-(4-aminophenyl)acetamide, to aid researchers in distinguishing between these closely related compounds.

Comparative Analysis of Aminophenylacetamide Isomers

The structural arrangement of the amino and acetamide groups on the phenyl ring significantly influences the physicochemical properties of aminophenylacetamide isomers, including their melting points. A review of available chemical databases and literature reveals distinct melting point ranges for the meta and para substituted isomers of N-phenylacetamide. However, a definitive experimental melting point for **2-(3-Aminophenyl)acetamide** (CAS: 129743-47-1) is not readily available in the public domain.

For clarity and comparative purposes, the table below summarizes the available melting point data for the related isomers.

Compound Name	CAS Number	Structure	Melting Point (°C)
2-(3-Aminophenyl)acetamide	129743-47-1		Data not available
N-(3-Aminophenyl)acetamide	102-28-3		86 - 88 °C[1]
N-(4-Aminophenyl)acetamide	122-80-5		162 - 164 °C

Note: The structures are illustrative. The melting point for N-(3-Aminophenyl)acetamide is also reported as 187.7 to 189.5 °F (86.5 to 87.5 °C)[2].

Experimental Protocol: Capillary Melting Point Determination

The following is a standard protocol for determining the melting point of a solid organic compound using the capillary method. This method is suitable for the aminophenylacetamide isomers.

Objective: To determine the melting point range of a solid sample.

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of the compound to be tested
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

- Thermometer (calibrated)

Procedure:

- Sample Preparation:
 - Ensure the sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals using a mortar and pestle.
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the sample into the tube.
 - Invert the capillary tube and tap it gently on a hard surface to pack the sample into the sealed end.
 - The packed sample should have a height of 2-3 mm.
- Apparatus Setup:
 - Insert the capillary tube, sealed end down, into the heating block of the melting point apparatus.
 - Place a calibrated thermometer in the designated port of the apparatus.
- Approximate Melting Point Determination (Optional but Recommended):
 - Rapidly heat the sample to get a rough estimate of the melting point.
 - Record the temperature at which the sample melts.
 - Allow the apparatus to cool down sufficiently before the next step.
- Accurate Melting Point Determination:
 - Prepare a new capillary tube with the sample.
 - Heat the apparatus quickly to a temperature approximately 15-20 °C below the approximate melting point.

- Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Carefully observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue to heat slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- The recorded melting point should be expressed as a range.
- Post-Measurement:
 - Turn off the heating apparatus and allow it to cool.
 - Dispose of the used capillary tube in the appropriate glass waste container.

Logical Relationship of Aminophenylacetamide Isomers

The following diagram illustrates the isomeric relationship between "**2-(3-Aminophenyl)acetamide**" and its more commonly documented isomers, highlighting the differences in their chemical structures and unique CAS identifiers.

Isomeric Relationship Diagram

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References

- 1. N1-(3-Aminophenyl)acetamide | 102-28-3 [chemicalbook.com]
- 2. m-Aminoacetanilide | C8H10N2O | CID 7604 - PubChem [pubchem.ncbi.nlm.nih.gov]

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